

Quantitative Profile of PF-6274484

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: PF-6274484

Cat. No.: S539291

Get Quote

The tables below summarize the known biochemical and cellular activity data for **PF-6274484**, which is characterized as a high-affinity, irreversible covalent inhibitor of the Epidermal Growth Factor Receptor (EGFR) [1] [2] [3].

Table 1: Biochemical Inhibition Constants (Ki)

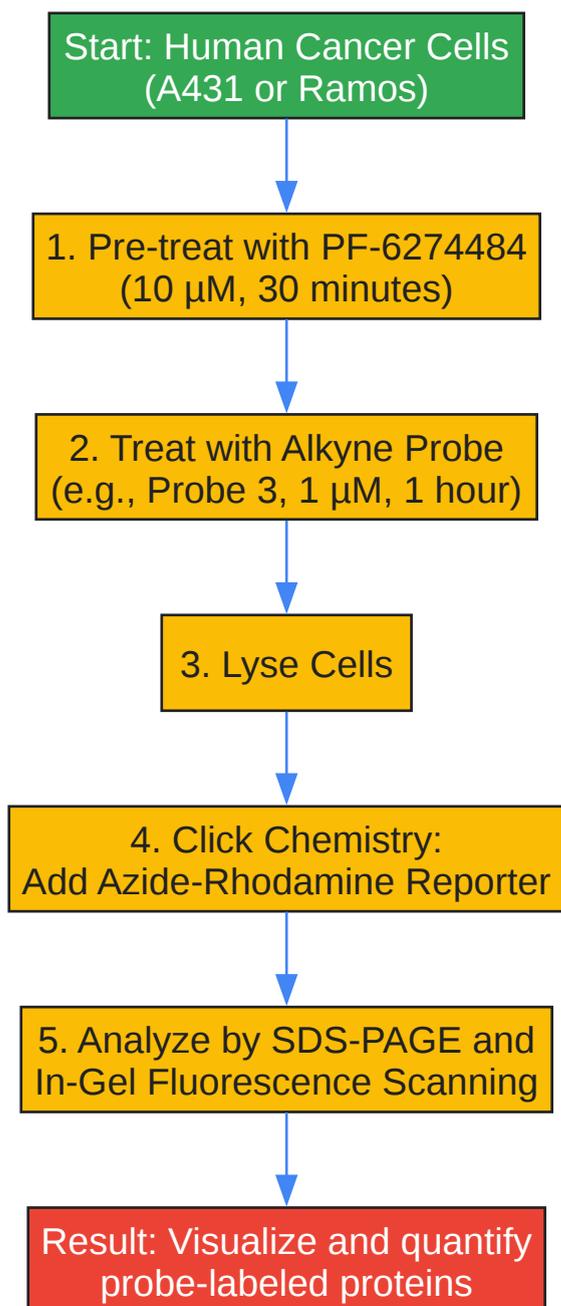
Target	Ki (nM)
EGFR (L858R/T790M mutant)	0.14 nM [4] [2] [3]
EGFR (Wild Type)	0.18 nM [4] [3]

Table 2: Cellular Activity (IC50)

Assay Description	Cell Line	IC50 (nM)
EGFR-L858R/T790M Autophosphorylation	H1975	6.6 nM [4] [1] [2]
EGFR WT Autophosphorylation	A549	5.8 nM [4] [1] [2]

Experimental Methodology from Research Literature

One study provides insights into how **PF-6274484** has been used in a competitive cellular assay to profile inhibitor selectivity [5]. The following workflow describes the method used to evaluate target engagement in living cells.



[Click to download full resolution via product page](#)

The key steps in this **competitive Activity-Based Protein Profiling (ABPP)** protocol are [5]:

- **Cell Pre-treatment:** Living cells are first treated with **PF-6274484** (10 μ M for 30 minutes) to allow the inhibitor to engage its cellular targets.
- **Probe Labeling:** A clickable, alkyne-containing activity-based probe (e.g., Probe 3, derived from **PF-6274484**) is then added to the cells (1 μ M for 1 hour). This probe will covalently label the active sites of kinases that were not already occupied by **PF-6274484**.
- **Cell Lysis:** Cells are collected and lysed.
- **Click Chemistry:** The lysates are reacted with an azide-rhodamine reporter tag via copper-catalyzed cycloaddition ("click chemistry"). This attaches a fluorescent label to the probe-modified proteins.
- **Analysis:** The samples are separated by SDS-PAGE. Specific protein labeling by the probe is visualized and quantified by in-gel fluorescence scanning. A reduction in fluorescence signal in the **PF-6274484** pre-treated sample, compared to a control, indicates successful target engagement by the inhibitor.

Interpretation of the Workflow

This ABPP method does not measure EGFR activity directly but assesses whether **PF-6274484** successfully binds to and blocks the active site of EGFR and other kinases in a native cellular environment [5]. The protocol is designed for **target engagement and selectivity profiling**, revealing both on-target and off-target effects across the proteome.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Compound PF-6274484 [chemdiv.com]
2. PF 6274484 | CAS 1035638-91-5 | PF6274484 [tocris.com]
3. PF-6274484 | EGFR [targetmol.com]
4. PF-6274484 | EGFR Inhibitor [medchemexpress.com]
5. A roadmap to evaluate the proteome-wide selectivity of ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Quantitative Profile of PF-6274484]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b539291#pf-6274484-in-vitro-assay-protocol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com